

2-Chloro-5-methylaniline: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: **2-Chloro-5-methylaniline**

Cat. No.: **B1583412**

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An in-depth overview of the commercial availability, synthesis, and analytical protocols for **2-Chloro-5-methylaniline**, a key intermediate in pharmaceutical and materials science research.

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical resource on **2-Chloro-5-methylaniline** (CAS No. 95-81-8). Below, you will find detailed information on its commercial availability, key chemical properties, synthesis and purification protocols, and its applications in research, presented in a format designed for easy reference and implementation in a laboratory setting.

Commercial Availability and Supplier Specifications

2-Chloro-5-methylaniline is readily available from a variety of chemical suppliers catering to the research and development community. Purity levels typically range from 98% to over 99%, with the most common analytical validation performed by Gas Chromatography (GC). The compound is generally supplied as a powder, solid, or crystalline material.

For research purposes, it is crucial to select a supplier that provides comprehensive analytical documentation, including a Certificate of Analysis (CofA). This documentation ensures the purity and identity of the compound, which is critical for reproducible experimental results. Below is a summary of typical supplier specifications.

Supplier	Purity (by GC)	Form	CAS Number	Molecular Formula	Molecular Weight
MilliporeSigma	≥99% [1]	Powder or Solid [1]	95-81-8 [1]	C ₇ H ₈ CIN	141.60 g/mol [1]
Thermo Fisher Scientific	≥97.5% [2]	Crystals or powder [2]	95-81-8 [2]	C ₇ H ₈ CIN	141.60 g/mol
TCI America	>98.0% [3]	Powder to lump [3]	95-81-8 [3] [4]	C ₇ H ₈ CIN	141.60 g/mol
Santa Cruz Biotechnology	Not specified	Not specified	95-81-8 [5]	C ₇ H ₈ CIN	141.60 g/mol [5]

Note: Pricing and availability are subject to change and should be confirmed with the respective suppliers. This compound is classified as a dangerous good for transport and may incur additional shipping charges[\[5\]](#).

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Chloro-5-methylaniline** is essential for its safe handling, storage, and application in experimental work.

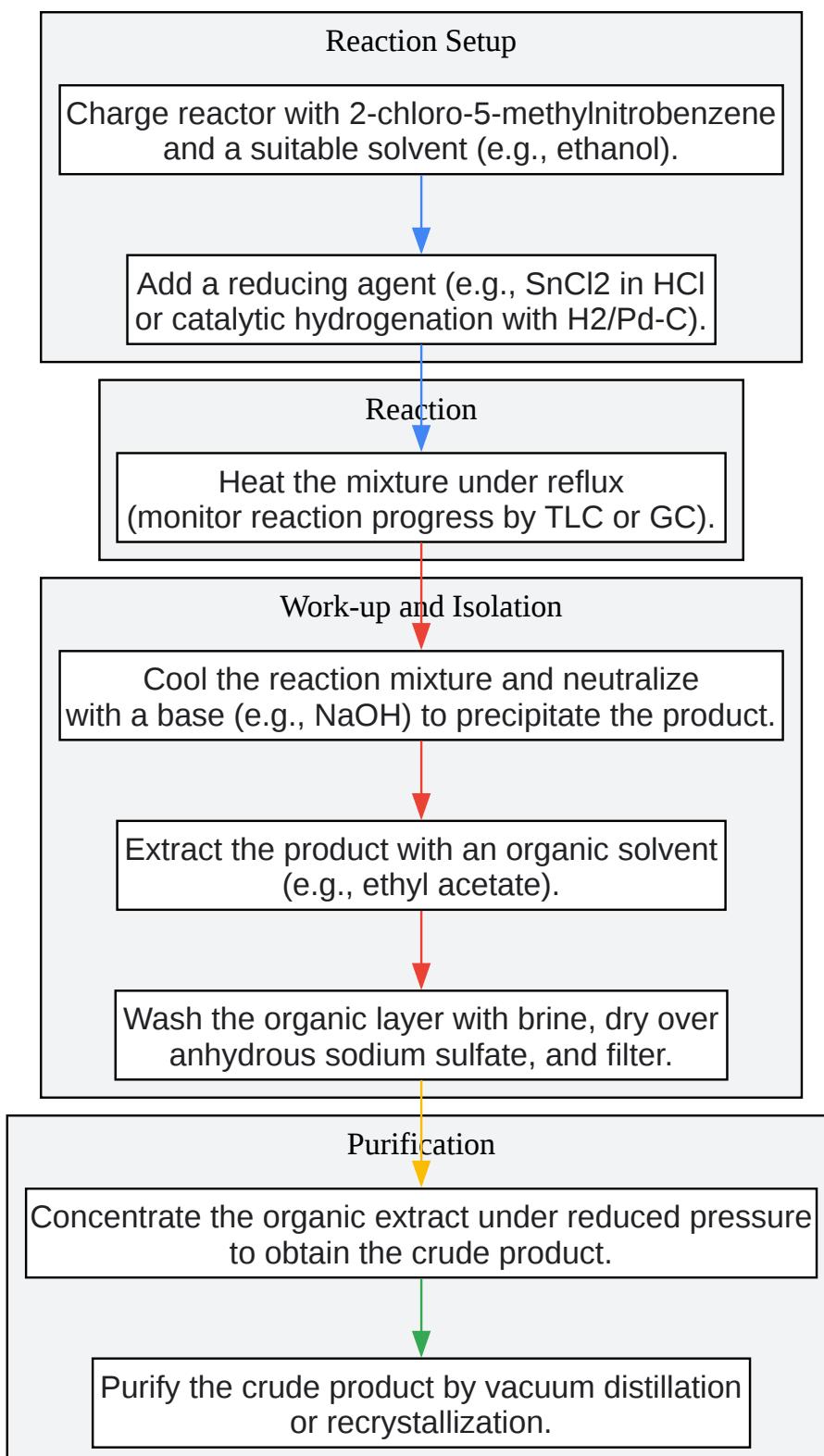
Property	Value
IUPAC Name	2-chloro-5-methylaniline[6]
Synonyms	6-Chloro-m-toluidine, 3-Amino-4-chlorotoluene[1][3]
Melting Point	29-30 °C (lit.)[1]
Boiling Point	228-230 °C (lit.)[1]
Flash Point	107 °C (closed cup)[1]
Appearance	White to cream crystals, powder, or fused solid[2]
Storage Temperature	Room temperature[1]

Experimental Protocols

Synthesis of 2-Chloro-5-methylaniline

A common laboratory-scale synthesis of **2-Chloro-5-methylaniline** involves the reduction of 2-chloro-5-methylnitrobenzene. The following is a generalized protocol and should be adapted and optimized based on specific laboratory conditions and safety protocols.

Workflow for the Synthesis of **2-Chloro-5-methylaniline**

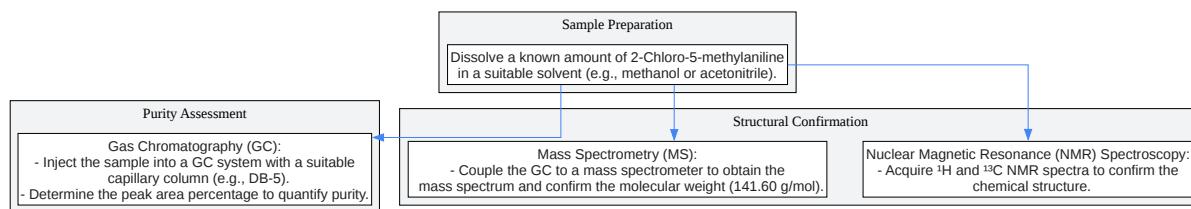
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Caption: Synthesis workflow for **2-Chloro-5-methylaniline**.

Quality Control and Analytical Methods

To ensure the purity of synthesized or purchased **2-Chloro-5-methylaniline**, the following analytical techniques are recommended.

Analytical Workflow for Quality Control



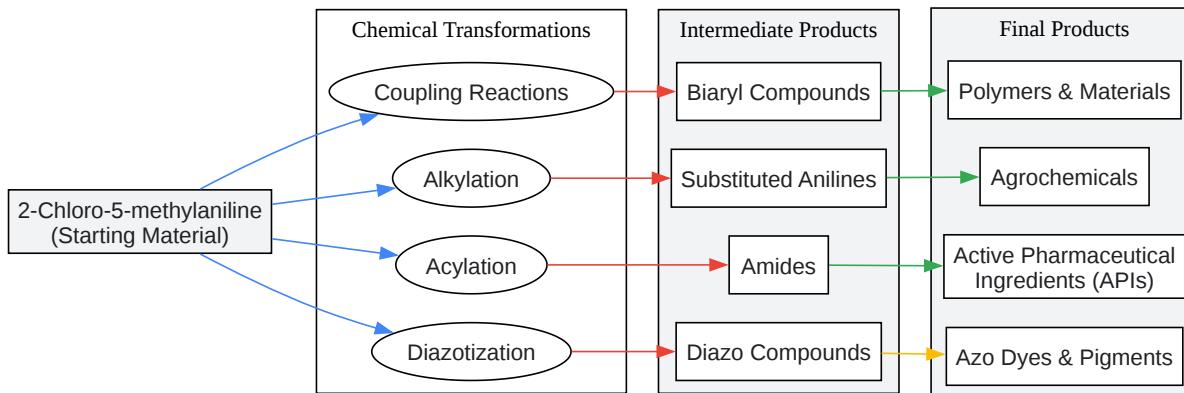
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Caption: Analytical workflow for **2-Chloro-5-methylaniline**.

Research Applications and Signaling Pathways

2-Chloro-5-methylaniline serves as a crucial building block in the synthesis of a variety of target molecules in drug discovery and materials science. Its primary role is as a synthetic intermediate rather than a biologically active molecule itself.

Role in Synthetic Chemistry

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Caption: Synthetic utility of **2-Chloro-5-methylaniline**.

Safety and Handling

2-Chloro-5-methylaniline is a hazardous substance and must be handled with appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask or respirator. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and eye irritation.^{[1][6]} It is classified as acutely toxic and may cause damage to organs through prolonged or repeated exposure.^[3] Store in a well-ventilated place and keep the container tightly closed. Always consult the Safety Data Sheet (SDS) from your supplier before handling this chemical.

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References

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